

Application Notes and Protocols for Measuring KAT7 HAT Inhibition

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Lysine Acetyltransferase 7 (KAT7), also known as **CTK7A**, HBO1, or MYST2, is a key histone acetyltransferase (HAT) involved in crucial cellular processes, including DNA replication and transcriptional regulation.[1][2] As a member of the MYST family of HATs, KAT7 specifically acetylates histone H3 at lysine 14 (H3K14ac) and histone H4 at lysines 5, 8, and 12 (H4K5ac, H4K8ac, H4K12ac).[2][3] Dysregulation of KAT7 activity has been implicated in various diseases, most notably cancer, making it an attractive therapeutic target.[4][5]

These application notes provide detailed protocols for various in vitro assays to measure the enzymatic activity of KAT7 and to screen for its inhibitors. The described methods include radiometric assays, AlphaLISA, TR-FRET, and colorimetric coupled-enzyme assays.

Data Presentation: Inhibitor IC50 Values

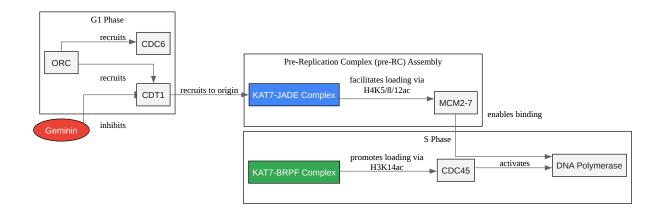
The following table summarizes the half-maximal inhibitory concentration (IC50) values for several small molecule inhibitors of KAT7, providing a comparative overview of their potencies.



Compound	IC50 (nM)	Assay Type	Reference
WM-8014	2,000	Radiometric HAT Assay	[5]
WM-3835	700	Radiometric HAT Assay	[6][7][8]
PF-9363	3,100	Radiometric HAT Assay	[5]
WM-1119	>10,000	Radiometric HAT Assay	[5]

Signaling Pathways and Experimental Workflows

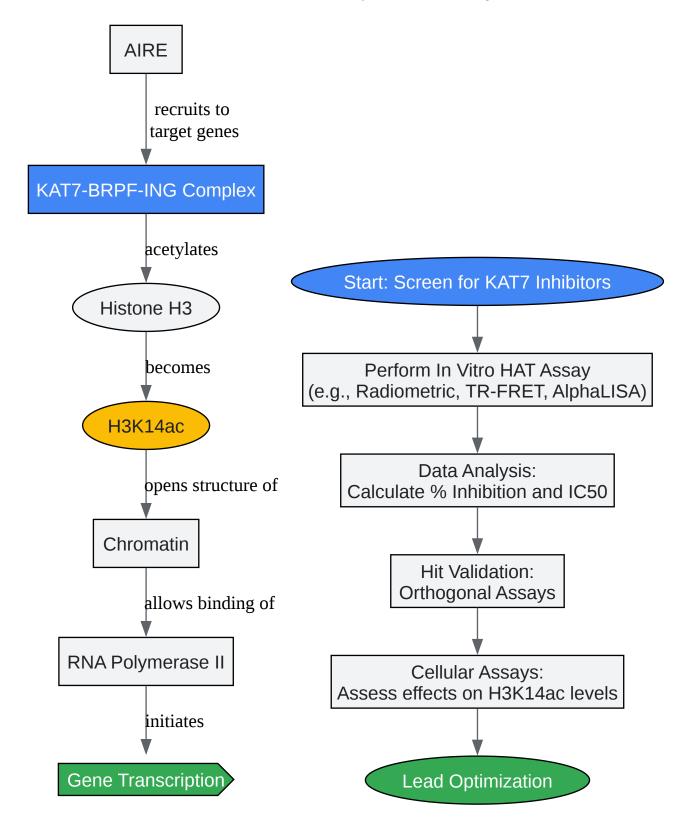
To visualize the cellular context of KAT7 activity and the general workflow for its inhibition analysis, the following diagrams are provided.





Click to download full resolution via product page

KAT7's Role in DNA Replication Licensing.





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. genecards.org [genecards.org]
- 2. Histone acetyltransferase 7 (KAT7)-dependent intragenic histone acetylation regulates endothelial cell gene regulation PMC [pmc.ncbi.nlm.nih.gov]
- 3. KAT7 (gene) Wikipedia [en.wikipedia.org]
- 4. KAT7 lysine acetyltransferase 7 [Homo sapiens (human)] Gene NCBI [ncbi.nlm.nih.gov]
- 5. KATs Off: Biomedical Insights from lysine acetyltransferase inhibitors PMC [pmc.ncbi.nlm.nih.gov]
- 6. A first-in-class HBO1 inhibitor WM-3835 inhibits castration-resistant prostate cancer cell growth in vitro and in vivo PMC [pmc.ncbi.nlm.nih.gov]
- 7. WM 3835 | Histone Acetyltransferases | Tocris Bioscience [tocris.com]
- 8. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Measuring KAT7 HAT Inhibition]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15581984#techniques-for-measuring-ctk7a-hat-inhibition]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com